

Essential Safety and Logistical Information for Handling Ac-YVAD-AOM

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Compound of Interest

Compound Name: Ac-YVAD-AOM

Cat. No.: B15590872

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For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensure laboratory safety and experimental integrity. This document provides essential guidance on the personal protective equipment (PPE), operational procedures, and disposal methods for the selective caspase-1 inhibitor, **Ac-YVAD-AOM**.

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Ac-YVAD-AOM** is not readily available, guidance can be taken from the handling procedures of similar caspase inhibitors, which are often supplied in Dimethyl Sulfoxide (DMSO). The primary hazards are often associated with the solvent, which can cause skin and eye irritation and may facilitate the absorption of other chemicals.^[1]

Recommended Personal Protective Equipment:

PPE Category	Item	Specification/Notes
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or holes before use.
Eye Protection	Safety glasses with side shields or Goggles	Goggles are preferred to provide a better seal against splashes.
Body Protection	Laboratory coat	A standard lab coat should be worn and kept fastened to protect from minor spills and contamination of personal clothing.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If handling large quantities of the powder or creating aerosols, a fume hood should be used.

It is crucial to wash hands thoroughly after handling the compound, even if gloves were worn.

Operational Plan: Step-by-Step Guidance

1. Receiving and Storage:

- Upon receipt, inspect the packaging for any damage.
- **Ac-YVAD-AOM** powder should be stored at -20°C for long-term stability (up to 3 years).[\[2\]](#)
- Once reconstituted in a solvent, it should be stored at -80°C for up to one year.[\[2\]](#)

2. Reconstitution:

- **Ac-YVAD-AOM** is soluble in DMSO.[\[2\]](#) A common stock concentration is 50 mg/mL (76.37 mM).[\[2\]](#)

- All work with the powdered form should be conducted in a chemical fume hood to avoid inhalation.
- Use appropriate PPE as detailed in the table above.
- To reconstitute, add the calculated volume of DMSO to the vial containing the **Ac-YVAD-AOM** powder.
- Sonication may be required to fully dissolve the compound.^[2]
- Clearly label the stock solution with the compound name, concentration, date, and your initials.

3. Use in Experiments:

- When diluting the stock solution for your experiment, use the appropriate solvent and perform the dilution in a fume hood or on a clean benchtop, depending on the nature of the experiment.
- Avoid direct contact with the solution.
- After use, securely cap the stock solution vial and return it to the correct storage temperature.

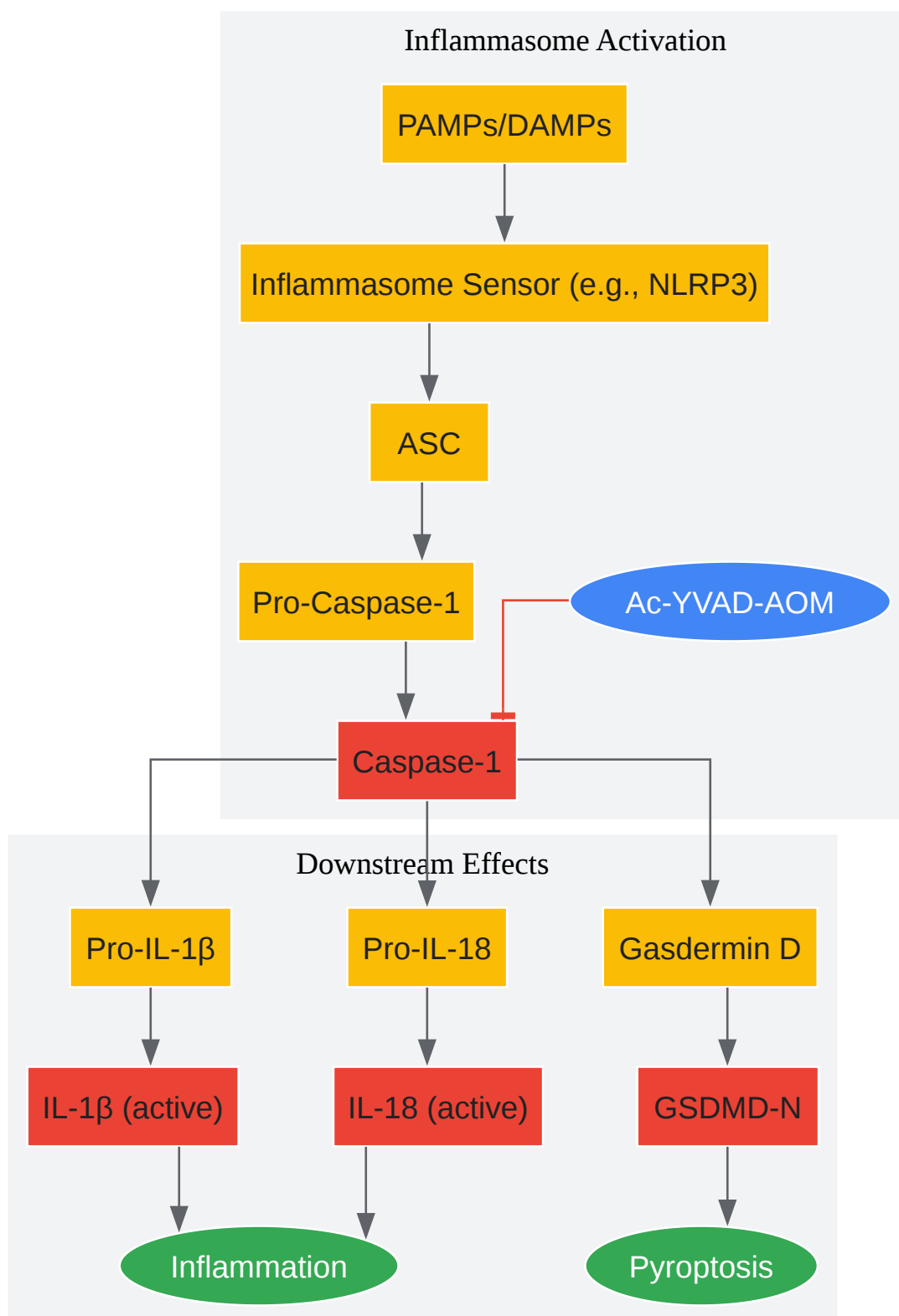
Disposal Plan

Proper disposal of chemical waste is critical to maintain a safe laboratory environment and comply with regulations.

- **Unused Compound (Powder):** Dispose of as chemical waste in a properly labeled container according to your institution's hazardous waste disposal procedures.
- **Contaminated Materials:** Any materials that have come into contact with **Ac-YVAD-AOM**, such as pipette tips, tubes, and gloves, should be disposed of in a designated hazardous waste container.
- **Liquid Waste:** Solutions containing **Ac-YVAD-AOM** should be collected in a labeled hazardous waste container. Do not pour down the drain.

Signaling Pathway of Caspase-1 Inhibition

Ac-YVAD-AOM is a selective inhibitor of caspase-1. Caspase-1 plays a crucial role in the inflammatory response by cleaving pro-inflammatory cytokines into their active forms. By inhibiting caspase-1, **Ac-YVAD-AOM** can block this process.

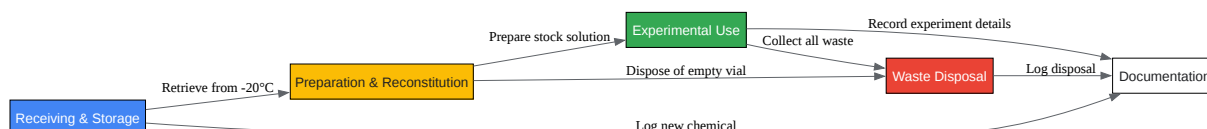


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Caption: Inhibition of the Caspase-1 signaling pathway by **Ac-YVAD-AOM**.

Experimental Workflow for Handling Ac-YVAD-AOM

The following diagram outlines the general workflow for handling **Ac-YVAD-AOM** in a laboratory setting.



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Caption: General experimental workflow for **Ac-YVAD-AOM** from receipt to disposal.

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References

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